

Application Notes and Protocols: Preparing SIRT5 Inhibitor 8 Stock Solution with DMSO

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Compound of Interest

Compound Name: SIRT5 inhibitor 8

Cat. No.: B12371267

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Introduction

Sirtuin 5 (SIRT5) is a member of the sirtuin family of NAD⁺-dependent protein deacylases that is primarily localized in the mitochondria.[1][2] It plays a crucial role in regulating cellular metabolism by removing negatively charged acyl groups such as succinyl, malonyl, and glutaryl from lysine residues on target proteins.[1][3][4] This post-translational modification is vital for the control of metabolic pathways including the tricarboxylic acid (TCA) cycle, glycolysis, fatty acid oxidation, and reactive oxygen species (ROS) detoxification.[3][4][5] **SIRT5 inhibitor 8** is a competitive inhibitor of SIRT5 with an IC₅₀ of 5.38 µM, making it a valuable chemical tool for studying the biological functions of SIRT5 and its potential as a therapeutic target in various diseases, including cancer.[6]

This document provides a detailed protocol for the preparation, storage, and handling of a **SIRT5 inhibitor 8** stock solution using dimethyl sulfoxide (DMSO) as the solvent.

Data Presentation

Quantitative data for **SIRT5 inhibitor 8** are summarized in the tables below for easy reference.

Table 1: Physicochemical and Biological Properties of **SIRT5 Inhibitor 8**

Property	Value	Reference
Molecular Formula	C ₂₂ H ₂₅ ClN ₈ O ₂ S	[6]
Molecular Weight	501.00 g/mol	[6]
Appearance	Solid	[6]
IC ₅₀ (SIRT5)	5.38 µM	[6]

Table 2: Recommended Storage Conditions for **SIRT5 Inhibitor 8**

Form	Storage Temperature	Duration	Reference
Powder	-20°C	3 years	[6]
4°C	2 years	[6]	
In Solvent (DMSO)	-80°C	6 months	[6]
-20°C	1 month	[6]	

Experimental Protocols

Materials and Equipment

- **SIRT5 inhibitor 8** powder
- Anhydrous Dimethyl Sulfoxide (DMSO), cell culture grade
- Sterile, amber, or foil-wrapped microcentrifuge tubes (1.5 mL)
- Analytical balance
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Sonicator (optional, for aiding dissolution)

- Personal Protective Equipment (PPE): safety glasses, lab coat, and chemical-resistant gloves

Safety Precautions

- Work in a well-ventilated area, preferably a chemical fume hood.
- Wear appropriate PPE to avoid skin and eye contact with the inhibitor and DMSO.
- Consult the Safety Data Sheet (SDS) for **SIRT5 inhibitor 8** and DMSO before handling.

Protocol for Preparing a 10 mM Stock Solution

- Equilibration: Allow the vial of **SIRT5 inhibitor 8** powder and the bottle of DMSO to equilibrate to room temperature before opening to prevent moisture condensation.
- Calculation: To prepare a 10 mM stock solution, use the following calculation:
 - $\text{Weight (mg)} = \text{Desired Volume (mL)} \times \text{Concentration (mM)} \times \text{Molecular Weight (g/mol)}$
 - Example for 1 mL of 10 mM stock:
 - $\text{Weight (mg)} = 1 \text{ mL} \times 10 \text{ mmol/L} \times 501.00 \text{ g/mol} = 5.01 \text{ mg}$
- Weighing: Carefully weigh out 5.01 mg of **SIRT5 inhibitor 8** powder using an analytical balance and place it into a sterile microcentrifuge tube.
- Dissolution:
 - Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the powder.
 - Close the tube tightly and vortex thoroughly for 1-2 minutes until the solid is completely dissolved. A clear solution should be observed.
 - If the compound does not dissolve completely, sonicate the tube in a water bath for 5-10 minutes at room temperature.[\[7\]](#)
- Aliquoting and Storage:

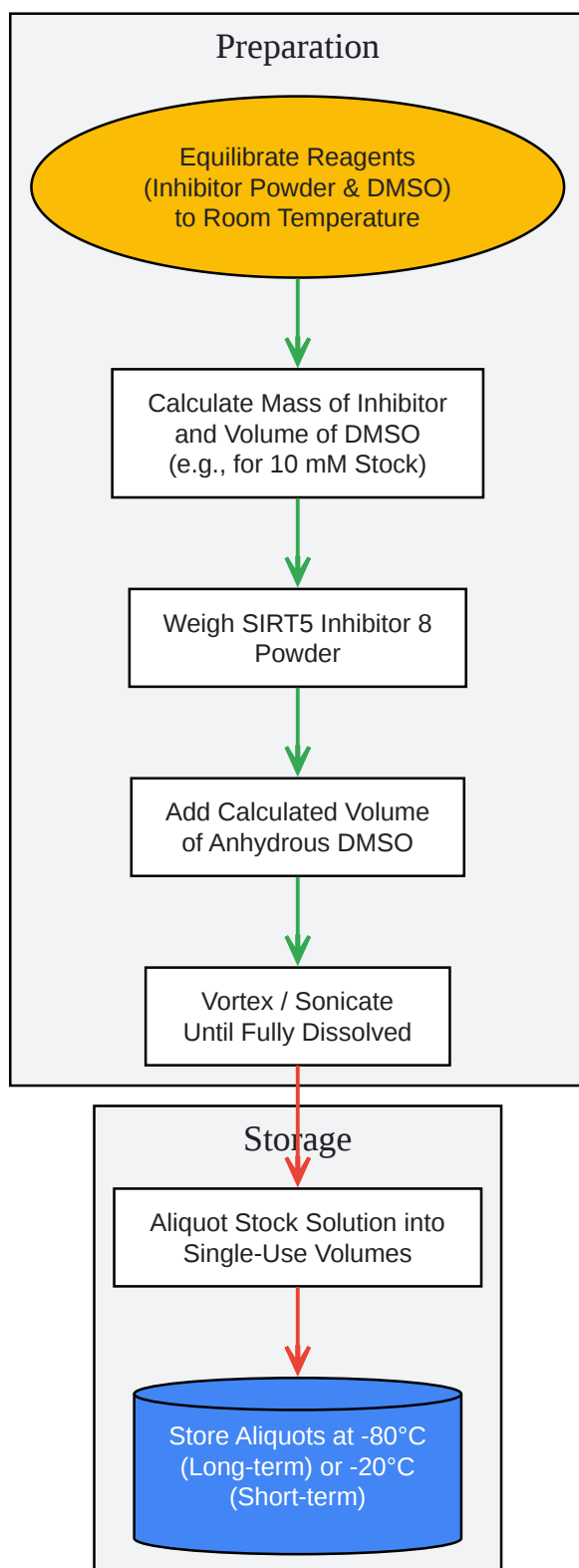
- To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes (e.g., 10-20 μL) in sterile, amber, or foil-wrapped microcentrifuge tubes.[\[8\]](#)[\[9\]](#)
- Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).[\[6\]](#)

Protocol for Preparing Working Solutions

For cell-based assays, the DMSO stock solution should be further diluted in the appropriate cell culture medium to the final desired working concentration.

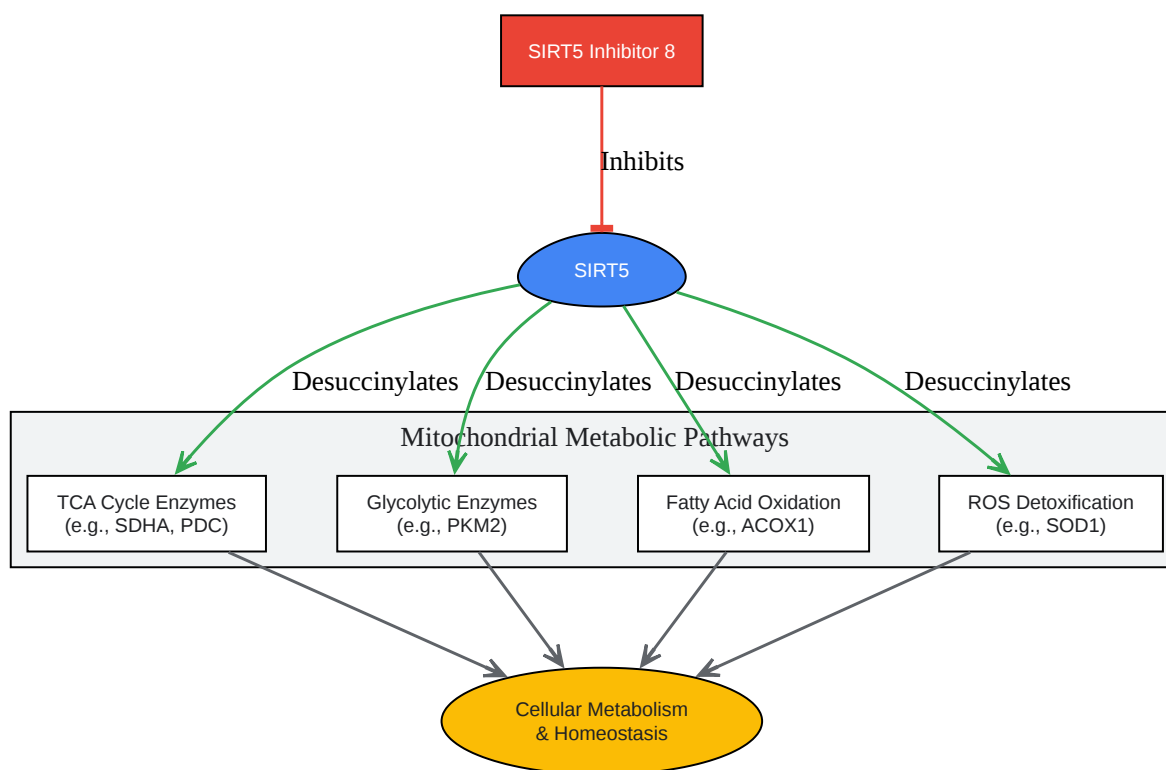
- Thawing: Thaw a single aliquot of the stock solution at room temperature.
- Dilution: Perform serial dilutions in cell culture medium. To prevent precipitation, add the stock solution to the medium while gently vortexing.[\[7\]](#)
- Final DMSO Concentration: Ensure the final concentration of DMSO in the cell culture medium is low (typically $\leq 0.5\%$, with $\leq 0.1\%$ preferred) to avoid solvent-induced cytotoxicity. [\[7\]](#)[\[9\]](#) A vehicle control (medium with the same final concentration of DMSO) should always be included in experiments.

Mandatory Visualization



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Caption: Experimental workflow for preparing **SIRT5 inhibitor 8** stock solution.



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Caption: Simplified diagram of SIRT5's role in regulating metabolism.

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